

Technical Guide to the Material Safety of cis-2-Nonenoic Acid

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Compound of Interest

Compound Name: *cis-2-Nonenoic acid*

Cat. No.: B074817

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **cis-2-Nonenoic acid**. The information is compiled from various chemical databases and safety data sheets for closely related compounds, offering a technical resource for safe handling, storage, and use in a professional research and development setting.

Chemical Identification and Physical Properties

cis-2-Nonenoic acid is an unsaturated fatty acid with the chemical formula $C_9H_{16}O_2$.^[1] It is also known by its IUPAC name, (2Z)-non-2-enoic acid.^{[1][2]} The cis configuration of the double bond introduces a kink in the hydrocarbon chain, which influences its physical properties.^[2]

Table 1: Physical and Chemical Properties of **cis-2-Nonenoic Acid**

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₂	PubChem[1]
Molecular Weight	156.22 g/mol	PubChem[1][2]
CAS Number	1577-98-6	PubChem[1], BenchChem[2]
IUPAC Name	(Z)-non-2-enoic acid	PubChem[1]
Boiling Point	173.0 °C at 20.00 mm Hg	PubChem[1]
Topological Polar Surface Area	37.3 Å ²	BenchChem[2]
Hydrogen Bond Donors	1	BenchChem[2]
Hydrogen Bond Acceptors	2	BenchChem[2]
Rotatable Bonds	6	BenchChem[2]

Hazard Identification and Classification

While a specific GHS classification for **cis-2-Nonenoic acid** is not readily available, the aggregated GHS information for 2-Nonenoic acid (which may include a mixture of isomers) provides the following hazard statements.[3] It is prudent to handle the cis-isomer with the same precautions.

Table 2: GHS Hazard Classification for 2-Nonenoic Acid

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation	Category 3	H335: May cause respiratory irritation

Source: European Chemicals Agency (ECHA) C&L Inventory data available on PubChem for 2-Nonenoic acid.[\[3\]](#)

Hazard Mitigation Workflow

Caption: A logical workflow for mitigating the hazards associated with **cis-2-Nonenoic acid**.

First-Aid Measures

In case of exposure, the following first-aid measures are recommended based on the known hazards of similar fatty acids:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, consult a physician.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Seek immediate medical attention.

Handling and Storage

Safe Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Some related compounds are noted to be air-sensitive; storing under an inert atmosphere (e.g., nitrogen or argon) is a good practice.[4]
- Recommended storage temperature for similar compounds is often -20°C.[4]

Toxicological and Ecological Information

Detailed toxicological and ecological studies specifically on **cis-2-Nonenoic acid** are limited in publicly available literature. The information below is based on data for nonanoic acid, a structurally similar saturated fatty acid, and should be used as a precautionary reference.

Table 3: Toxicological and Ecological Data (Read-across from Nonanoic Acid)

Endpoint	Result	Method	Source
Acute Oral Toxicity	Not classified as acutely toxic	OECD Guideline 423	Chemos GmbH & Co.KG[5]
Genotoxicity (in vitro)	Non-clastogenic in micronucleus test	OECD Guideline 487	Food and Chemical Toxicology[6]
Genotoxicity (in vitro)	Non-mutagenic in bacterial reverse mutation assay	OECD Guideline 471	Food and Chemical Toxicology[6]
Aquatic Toxicity	Harmful to aquatic life with long-lasting effects	-	Chemos GmbH & Co.KG[5]

Experimental Protocols

The safety and toxicity of chemical substances like **cis-2-Nonenoic acid** are typically evaluated using standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure that data is reliable and can be compared across different laboratories and jurisdictions.[7][8]

General Workflow for Acute Oral Toxicity Testing (Based on OECD Guideline 423)

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References

- 1. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 2. cis-2-Nonenoic acid | 1577-98-6 | Benchchem [benchchem.com]
- 3. 2-Nonenoic acid | C₉H₁₆O₂ | CID 97730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. chemos.de [chemos.de]
- 6. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 7. oecd.org [oecd.org]
- 8. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com